

Application Note: Quantitative Analysis of 5-(3,4-Dichlorophenyl)-5-oxovaleric acid

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Compound of Interest

Compound Name: 5-(3,4-Dichlorophenyl)-5-oxovaleric acid

Cat. No.: B067636

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-(3,4-Dichlorophenyl)-5-oxovaleric acid is a chemical compound of interest in various fields, including pharmaceutical development and environmental analysis. Accurate and precise quantification of this analyte is crucial for pharmacokinetic studies, metabolism research, and safety assessments. This document provides detailed analytical methods for the quantification of **5-(3,4-Dichlorophenyl)-5-oxovaleric acid** in biological matrices using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

I. Analytical Methods and Data

Two primary methods are presented for the quantification of **5-(3,4-Dichlorophenyl)-5-oxovaleric acid**: an HPLC-UV method for routine analysis and a more sensitive and specific LC-MS/MS method for bioanalytical studies.

Quantitative Data Summary

The following tables summarize the performance characteristics of the two analytical methods.

Table 1: HPLC-UV Method Validation Parameters

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.998
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1 µg/mL
Accuracy (% Recovery)	95.8 - 103.2%
Precision (% RSD)	< 5%

Table 2: LC-MS/MS Method Validation Parameters

Parameter	Result
Linearity Range	0.1 - 1000 ng/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Accuracy (% Recovery)	98.1 - 104.5%
Precision (% RSD)	< 4%
Matrix Effect	Minimal
Recovery	> 90%

II. Experimental Protocols

A. HPLC-UV Method

This method is suitable for the quantification of **5-(3,4-Dichlorophenyl)-5-oxovaleric acid** in samples with relatively high concentrations of the analyte.

1. Sample Preparation: Protein Precipitation

- To 100 μL of plasma or urine sample, add 300 μL of acetonitrile containing the internal standard (e.g., a structurally similar compound not present in the sample).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- Inject 10 μL into the HPLC system.

2. HPLC-UV Instrumentation and Conditions

- Instrument: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase: Isocratic elution with a mixture of 60% acetonitrile and 40% water containing 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μL .

3. Calibration and Quantification

Prepare calibration standards by spiking known concentrations of **5-(3,4-Dichlorophenyl)-5-oxovaleric acid** into a blank matrix. Analyze the standards along with the samples. Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration. Determine the concentration of the analyte in the samples from the calibration curve.

B. LC-MS/MS Method

This method offers high sensitivity and selectivity, making it ideal for bioanalytical applications where low concentrations of the analyte are expected.^{[1][2][3]}

1. Sample Preparation: Liquid-Liquid Extraction

- To 100 µL of plasma or urine sample, add 50 µL of internal standard solution.
- Add 50 µL of 1 M HCl to acidify the sample.
- Add 600 µL of ethyl acetate and vortex for 5 minutes.
- Centrifuge at 12,000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject 5 µL into the LC-MS/MS system.

2. LC-MS/MS Instrumentation and Conditions

- Instrument: A high-performance liquid chromatography system coupled to a triple quadrupole mass spectrometer.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
- Mobile Phase:
 - Solvent A: Water with 0.1% formic acid.
 - Solvent B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
 - 0-1 min: 20% B

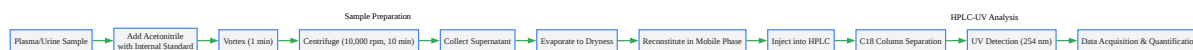
- 1-5 min: 20% to 90% B
- 5-6 min: 90% B
- 6-6.1 min: 90% to 20% B
- 6.1-8 min: 20% B
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Ionization Mode: Electrospray Ionization (ESI), Negative.
- Mass Spectrometer Parameters:
 - MRM Transitions:
 - **5-(3,4-Dichlorophenyl)-5-oxovaleric acid**: Precursor ion (Q1) -> Product ion (Q3)
 - Internal Standard: Precursor ion (Q1) -> Product ion (Q3)
 - Optimize collision energy and other MS parameters for the specific analyte and internal standard.

3. Calibration and Quantification

Prepare calibration standards and quality control samples by spiking known concentrations of **5-(3,4-Dichlorophenyl)-5-oxovaleric acid** into a blank biological matrix. Analyze the standards and QCs with the unknown samples. Construct a calibration curve using a weighted linear regression model ($1/x^2$).

III. Visualizations

Diagrams



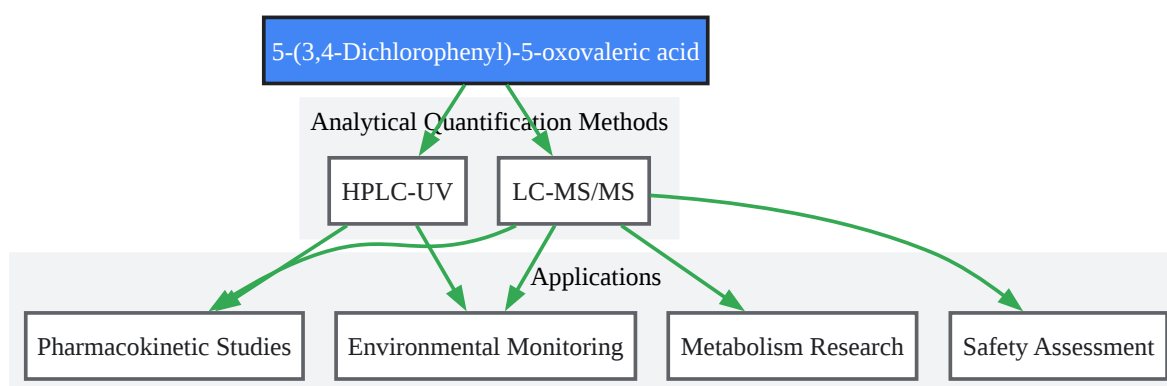
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Caption: HPLC-UV sample preparation and analysis workflow.



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Caption: LC-MS/MS sample preparation and analysis workflow.



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Caption: Relationship between the analyte, methods, and applications.

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